

# An In-depth Technical Guide to Isopropyl 2-hydroxy-4-methylpentanoate

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## Compound of Interest

Compound Name: *Isopropyl 2-hydroxy-4-methylpentanoate*

Cat. No.: *B125341*

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## Introduction

**Isopropyl 2-hydroxy-4-methylpentanoate**, also known as isopropyl leucate, is the isopropyl ester of 2-hydroxy-4-methylpentanoic acid (leucic acid). Leucic acid is a metabolite of the branched-chain amino acid leucine and has garnered interest for its potential biological activities, including its role in muscle protein synthesis.<sup>[1]</sup> While direct research on the isopropyl ester is limited, its structural relationship to leucic acid and other bioactive esters suggests its potential as a prodrug or a compound with unique physicochemical properties beneficial for various applications, including as a pharmaceutical intermediate or a nutritional supplement.

This technical guide provides a comprehensive review of the available literature on **isopropyl 2-hydroxy-4-methylpentanoate**, focusing on its synthesis, physicochemical properties, and potential biological significance.

## Physicochemical Properties

Quantitative data for **isopropyl 2-hydroxy-4-methylpentanoate** and its parent compound, 2-hydroxy-4-methylpentanoic acid, are summarized below. Data for the ethyl and methyl esters are also included for comparison.

Table 1: Physical and Chemical Properties

Property	Isopropyl 2-hydroxy-4-methylpentanoate	2-Hydroxy-4-methylpentanoic acid	Ethyl 2-hydroxy-4-methylpentanoate	Methyl 2-hydroxy-4-methylpentanoate
CAS Number	156276-25-4	498-36-2	10348-47-7	40348-72-9
Molecular Formula	C <sub>9</sub> H <sub>18</sub> O <sub>3</sub>	C <sub>6</sub> H <sub>12</sub> O <sub>3</sub>	C <sub>8</sub> H <sub>16</sub> O <sub>3</sub>	C <sub>7</sub> H <sub>14</sub> O <sub>3</sub>
Molecular Weight ( g/mol )	174.24	132.16	160.21	146.18
Density (g/cm <sup>3</sup> )	0.94	Not Available	Not Available	0.951-0.957
Boiling Point (°C)	Not Available	Not Available	185-186	Not Available
Refractive Index	1.420-1.424	Not Available	Not Available	1.425-1.435
Solubility	Not Available	Not Available	Soluble in alcohol	Slightly soluble in water; soluble in fat[2]

## Spectroscopic Data (Predicted)

While experimental spectra for **isopropyl 2-hydroxy-4-methylpentanoate** are not readily available in the reviewed literature, the expected NMR chemical shifts can be predicted based on the analysis of similar compounds, such as isopropyl formate and other  $\alpha$ -hydroxy esters.

Table 2: Predicted <sup>1</sup>H and <sup>13</sup>C NMR Chemical Shifts for **Isopropyl 2-hydroxy-4-methylpentanoate**

Assignment	Predicted $^1\text{H}$ NMR Chemical Shift (ppm)	Predicted $^{13}\text{C}$ NMR Chemical Shift (ppm)
-CH(OH)-	~4.0-4.2	~68-72
-CH <sub>2</sub> -	~1.5-1.8	~42-45
-CH(CH <sub>3</sub> ) <sub>2</sub> (isobutyl)	~1.7-1.9	~24-26
-CH(CH <sub>3</sub> ) <sub>2</sub> (isobutyl)	~0.9-1.0	~21-23
-O-CH(CH <sub>3</sub> ) <sub>2</sub> (isopropyl)	~4.9-5.1	~68-70
-O-CH(CH <sub>3</sub> ) <sub>2</sub> (isopropyl)	~1.2-1.3	~21-22
C=O	-	~170-175
-OH	Broad singlet	-

Note: These are estimated values and may vary depending on the solvent and other experimental conditions.

## Experimental Protocols

### Synthesis of Isopropyl 2-hydroxy-4-methylpentanoate via Fischer-Speier Esterification

The most common and straightforward method for the synthesis of **isopropyl 2-hydroxy-4-methylpentanoate** is the Fischer-Speier esterification of 2-hydroxy-4-methylpentanoic acid with isopropanol in the presence of an acid catalyst.

Reaction Scheme:

$\text{H}_2\text{SO}_4$  (catalyst)

2-Hydroxy-4-methylpentanoic Acid

+

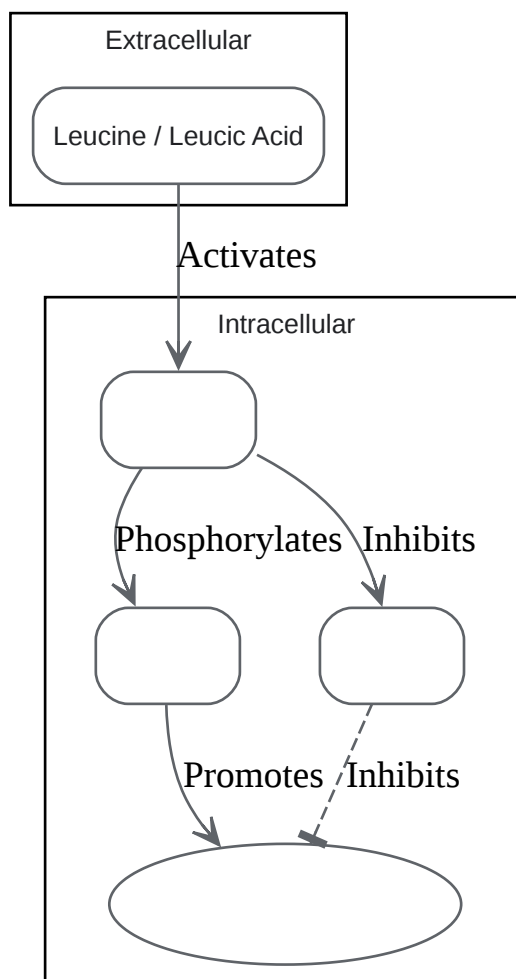
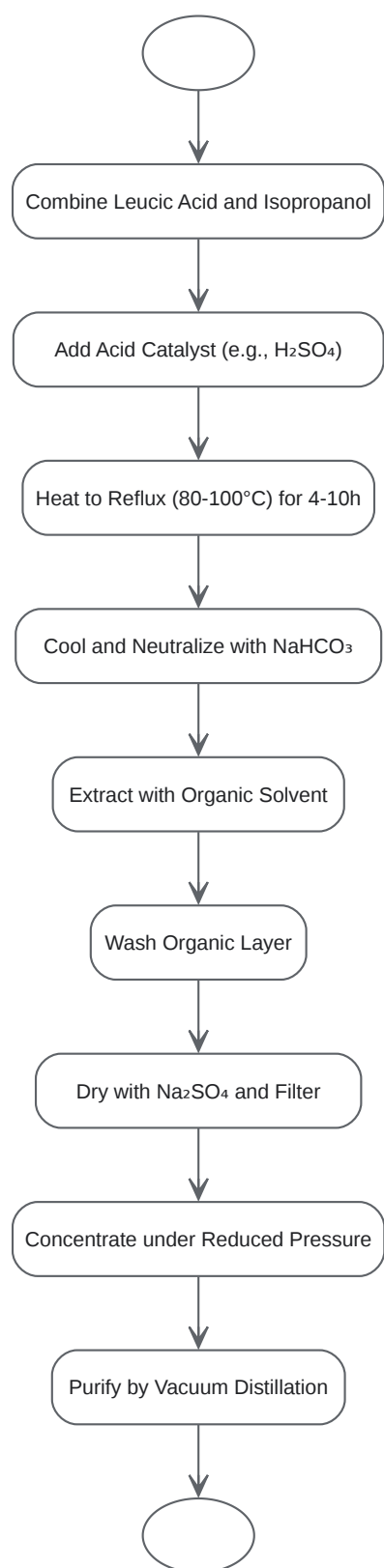
Isopropanol



Isopropyl 2-hydroxy-4-methylpentanoate



Water



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## References

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